

Application Notes and Protocols: 1,3-Dimethoxy-2-propanol in Organic Synthesis

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Compound of Interest

Compound Name: 1,3-Dimethoxy-2-propanol

Cat. No.: B053713

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **1,3-Dimethoxy-2-propanol** as a versatile and advantageous solvent for organic synthesis. Its unique physical and chemical properties offer potential benefits over traditional ethereal solvents in various applications.

Introduction

1,3-Dimethoxy-2-propanol is a polar aprotic solvent with a higher boiling point than commonly used ethers like diethyl ether and tetrahydrofuran (THF).^[1] Its structure, featuring two methoxy groups and a hydroxyl group, allows it to act as a bidentate ligand, which can enhance the stability and reactivity of organometallic reagents.^[2] These characteristics make it a promising alternative solvent for a range of organic transformations, particularly those requiring elevated temperatures and stabilization of reactive intermediates.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,3-Dimethoxy-2-propanol** is presented below, alongside a comparison with other common ethereal solvents.

Property	1,3-Dimethoxy-2-propanol	Diethyl Ether	Tetrahydrofuran (THF)	1,4-Dioxane
CAS Number	623-69-8[3]	60-29-7	109-99-9	123-91-1
Molecular Formula	C5H12O3[2][3]	C4H10O	C4H8O	C4H8O2
Molecular Weight (g/mol)	120.15[2][3]	74.12	72.11	88.11
Boiling Point (°C)	172.6[2]	34.6	66	101
Density (g/cm³)	0.987[2]	0.713	0.889	1.034
Flash Point (°C)	58.2[2]	-45	-14	12
Solubility in Water	High[1]	6.9 g/100 mL	Miscible	Miscible

Health and Safety Information

1,3-Dimethoxy-2-propanol is a flammable liquid and vapor.[3] Appropriate safety precautions should be taken when handling this solvent.

Hazard Statement	Precautionary Statement
H226: Flammable liquid and vapor[3]	P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[3]
H336: May cause drowsiness or dizziness[3]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]	
P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[3]	
P403+P235: Store in a well-ventilated place. Keep cool.[3]	

Solvent Purification Protocol

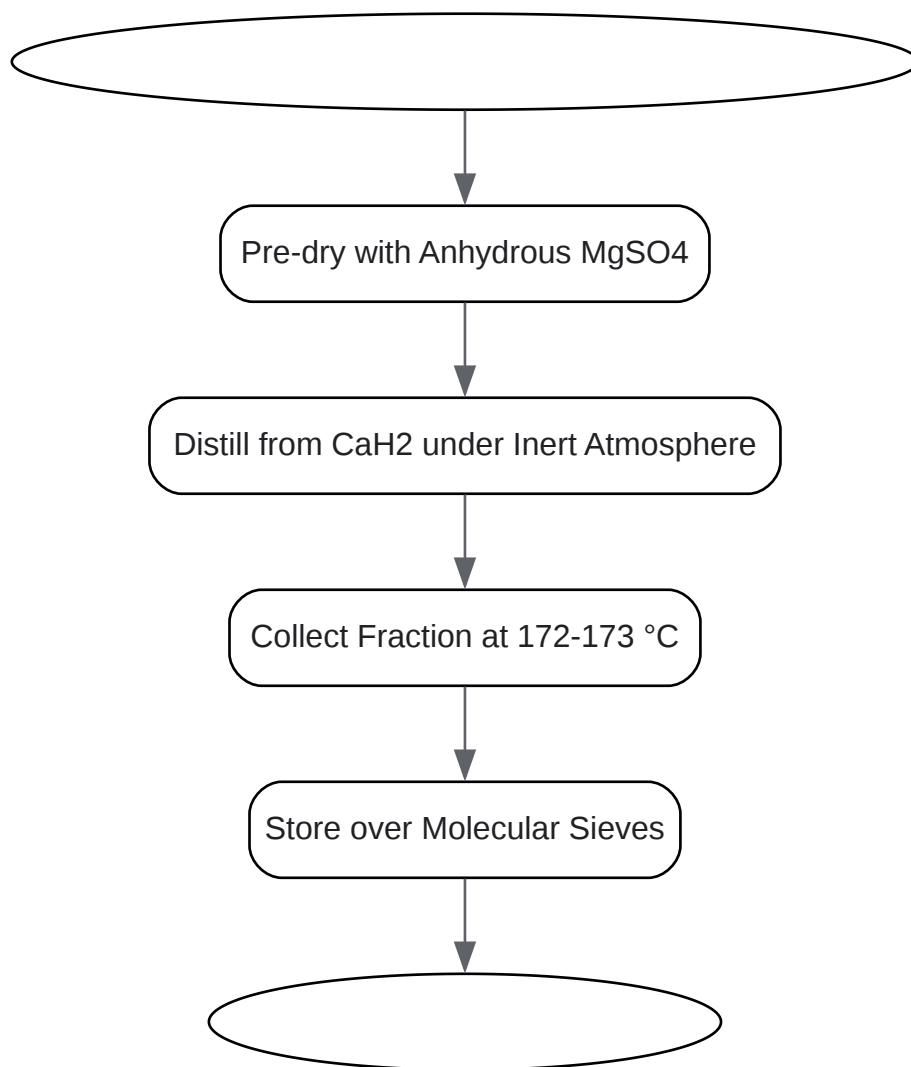
For moisture-sensitive reactions, it is crucial to use anhydrous **1,3-Dimethoxy-2-propanol**. The following is a general protocol for drying the solvent.

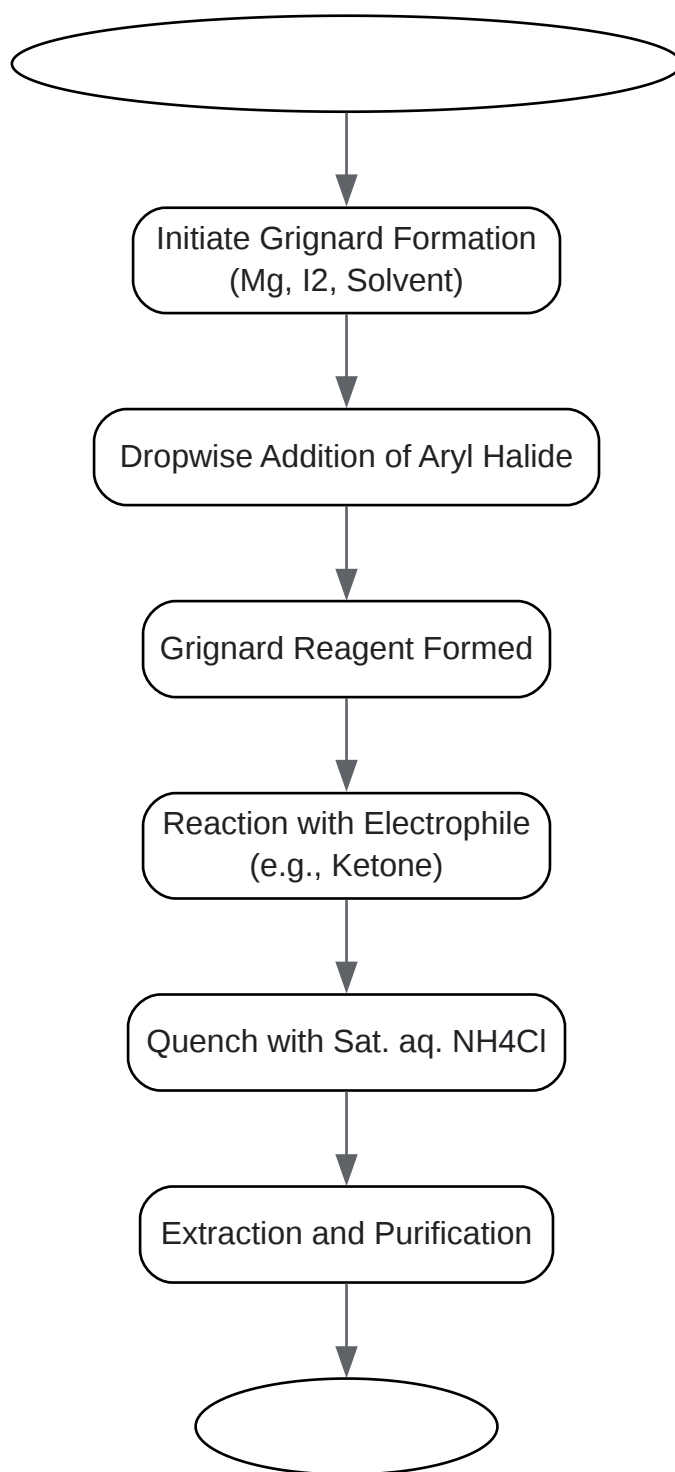
Materials:

- **1,3-Dimethoxy-2-propanol**
- Anhydrous magnesium sulfate or calcium hydride
- Distillation apparatus
- Inert gas supply (Nitrogen or Argon)

Procedure:

- Pre-drying: Add anhydrous magnesium sulfate to the **1,3-Dimethoxy-2-propanol** and stir for 24 hours.
- Distillation: Decant the solvent into a dry distillation flask containing a stirring bar and a suitable drying agent like calcium hydride.
- Inert Atmosphere: Flush the distillation apparatus with a dry inert gas.
- Distill: Heat the flask to distill the solvent under an inert atmosphere. Collect the fraction boiling at 172-173 °C.
- Storage: Store the freshly distilled solvent over activated molecular sieves (3Å or 4Å) in a sealed container under an inert atmosphere.





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